

Proper Disposal of Siguazodan: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Siguazodan

Cat. No.: B1681754

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This document provides essential guidance on the proper disposal procedures for **Siguazodan**, a potent phosphodiesterase III (PDE-III) inhibitor used in research and drug development. Adherence to these protocols is critical to ensure the safety of laboratory personnel and to mitigate environmental contamination. **Siguazodan** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Therefore, proper disposal is not merely a procedural formality but a core component of responsible laboratory practice.

Chemical and Physical Properties

A summary of key quantitative data for **Siguazodan** is presented below for easy reference.


Property	Value	Source
CAS Number	115344-47-3	[1][2][3]
Molecular Formula	C14H16N6O	[1][2][3][4][5][6]
Molecular Weight	284.32 g/mol	[3][7]


Hazard Identification and Safety Precautions

Siguazodan is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

- Acute toxicity, Oral (Category 4)[1]
- Skin irritation (Category 2)[3]
- Serious eye irritation (Category 2)[3]
- Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation[3]
- Acute aquatic toxicity (Category 1)[1]
- Chronic aquatic toxicity (Category 1)[1]

The following pictograms are associated with **Siguazodan**:

 alt text

 alt text

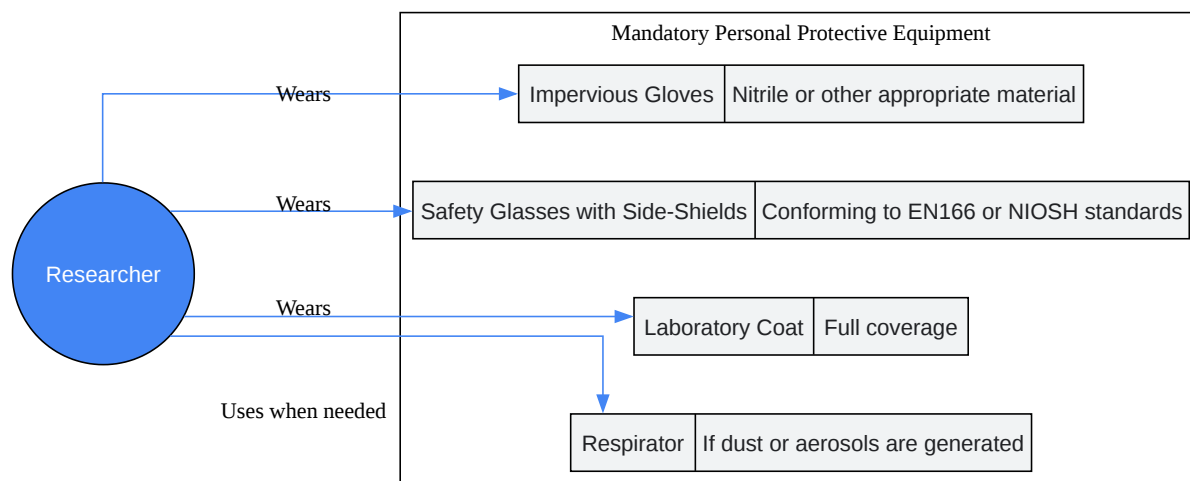
Hazard Statements:

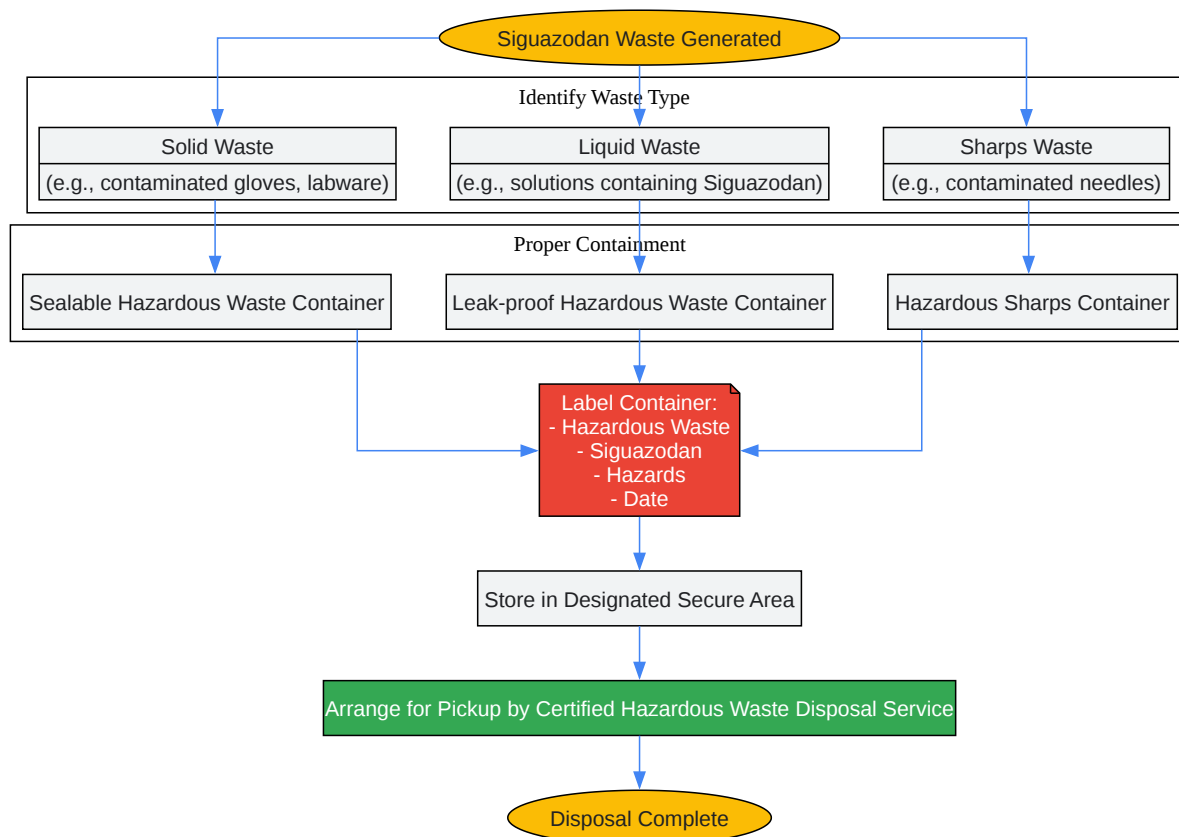
- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Due to these hazards, strict adherence to safety protocols is mandatory when handling **Siguazodan**.

Personal Protective Equipment (PPE)

The following diagram outlines the mandatory personal protective equipment to be used when handling **Siguazodan**.





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- To cite this document: BenchChem. [Proper Disposal of Siguazodan: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681754#siguazodan-proper-disposal-procedures]

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